The Comprehensive Technical Guide to 2-(4-Methoxyphenoxy)propan-1-amine HCl

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Compound of Interest

Compound Name:	*2-(4-Methoxy-phenoxy)-propylamine, HCl*
CAS No.:	*1352305-22-6*
Cat. No.:	*B2902091*

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Executive Summary In the landscape of medicinal chemistry and drug discovery, aryloxypropylamines represent a privileged structural motif, frequently serving as the pharmacophoric core for monoamine transporter inhibitors and neuroactive therapeutics. This whitepaper provides an in-depth technical analysis of 2-(4-Methoxyphenoxy)propan-1-amine hydrochloride (CAS: 1352305-22-6). Designed for synthesis chemists and drug development professionals, this guide details the physicochemical profiling, causality-driven synthetic methodologies, pharmacological relevance, and self-validating analytical frameworks required to utilize this critical building block.

Chemical Identity & Physicochemical Profiling

2-(4-Methoxyphenoxy)propan-1-amine HCl is a highly versatile organic intermediate. The presence of the electron-donating methoxy group on the phenoxy ring modulates its electronic profile, making it a valuable precursor for synthesizing selective CNS-active compounds.

Table 1: Quantitative Chemical & Physical Data

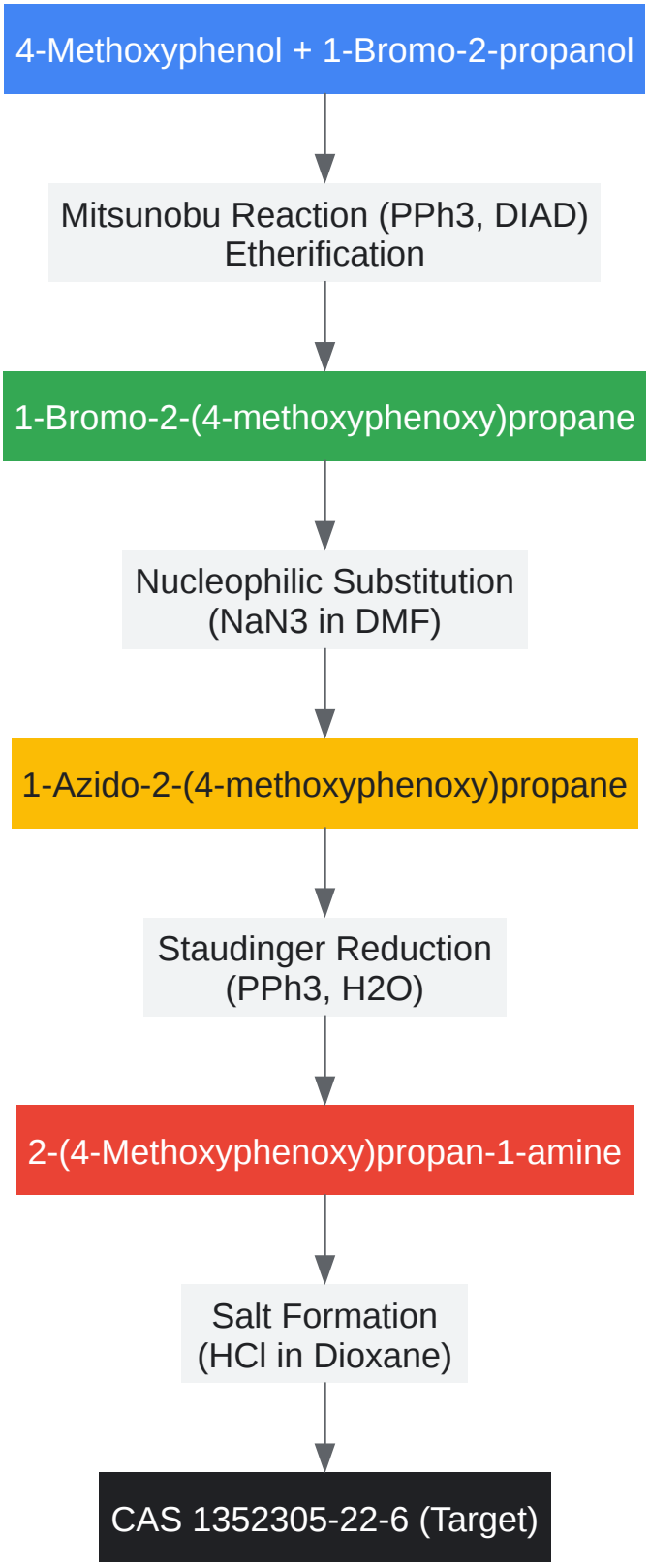
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Parameter	Specification / Data
IUPAC Name	2-(4-Methoxyphenoxy)-1-propanamine hydrochloride
CAS Registry Number	1352305-22-6
Molecular Formula	$C_{10}H_{16}ClNO_2$ (or $C_{10}H_{15}NO_2 \cdot HCl$)[1]
Molecular Weight	217.69 g/mol (Salt) / 181.24 g/mol (Free Base) [1],[2]
Purity Standard	≥ 95% – 98% (HPLC/NMR),[3]
Physical Form	White to off-white/yellow crystalline solid
Storage Conditions	2–8 °C, desiccated, protected from light

Causality-Driven Synthetic Methodologies

The synthesis of 1-amino-2-aryloxypropanes requires strict regiochemical control. Attempting a classical Williamson ether synthesis using 1-bromo-2-propanol and a base (e.g., NaH) invariably leads to the formation of propylene oxide via intramolecular cyclization. To circumvent this, we utilize a Mitsunobu etherification followed by an azide-reduction pathway.

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Figure 1: Step-by-step synthetic workflow for 2-(4-Methoxyphenoxy)propan-1-amine HCl.

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Step-by-Step Protocol & Mechanistic Causality

Step 1: Mitsunobu Etherification

- Procedure: Dissolve 4-methoxyphenol (1.0 eq) and 1-bromo-2-propanol (1.1 eq) in anhydrous THF. Add Triphenylphosphine (PPh_3, 1.2 eq). Cool to 0 °C and add Diisopropyl azodicarboxylate (DIAD, 1.2 eq) dropwise. Stir at room temperature for 12 hours.
- Causality: The is explicitly chosen to form the ether linkage under mildly acidic/neutral conditions. This prevents the base-catalyzed intramolecular attack of the alkoxide on the adjacent primary bromide, completely avoiding the formation of volatile propylene oxide side products.

Step 2: Azidation (Nucleophilic Substitution)

- Procedure: Isolate the 1-bromo-2-(4-methoxyphenoxy)propane. Dissolve in anhydrous DMF, add Sodium Azide (NaN_3, 2.0 eq), and heat to 70 °C for 8 hours.
- Causality: DMF is a polar aprotic solvent with a high dielectric constant. It effectively solvates the Na^+ cation while leaving the N_3^- anion naked and highly nucleophilic, ensuring a rapid and quantitative S_n2 displacement of the primary bromide.
- Self-Validating Checkpoint:Do not proceed to reduction without FT-IR validation. Extract a 50 µL aliquot, evaporate the solvent, and run an IR spectrum. The workflow is validated to proceed only if a sharp, intense absorption band at ~2100 cm^{-1} (azide asymmetric stretch) is observed.

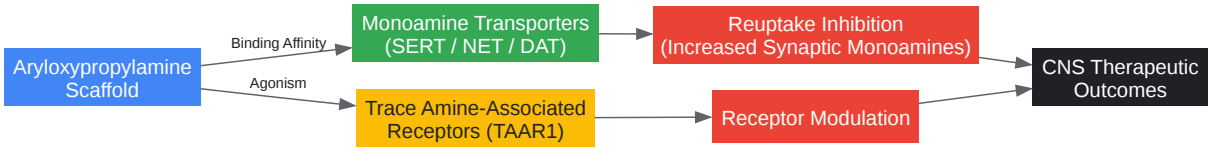
Step 3: Staudinger Reduction & Salt Formation

- Procedure: Dissolve the azide intermediate in THF/H_2O (10:1). Add PPh_3 (1.5 eq) and stir until N_2 evolution ceases. Extract the free base into ethyl acetate, dry, and precipitate by bubbling anhydrous HCl gas (or adding 4M HCl in dioxane).
- Causality: The Staudinger reduction is highly chemoselective. Unlike catalytic hydrogenation (Pd/C, H_2), which risks cleaving the aryl ether bond (hydrogenolysis), PPh_3 selectively reduces the azide to the primary amine. Conversion to the HCl salt ensures oxidative stability and prevents the free amine from degrading over time.

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Pharmacological Significance of the Aryloxypropylamine Motif

The 2-aryloxy-1-propanamine skeleton is a critical structural determinant in neuropharmacology. It serves as the foundational backbone for synthesizing potent inhibitors of the Serotonin Transporter (SERT) and Norepinephrine Transporter (NET) ().



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Figure 2: Pharmacological signaling and target modulation of the aryloxypropylamine scaffold.

The methoxy substitution at the para-position of the phenoxy ring alters the electron density and lipophilicity (LogP) of the molecule. When incorporated into larger drug molecules, this specific substitution pattern often enhances binding affinity to monoamine transporters via optimized π-π stacking and hydrogen bonding interactions within the target protein's binding pocket.

Analytical Characterization & Quality Control

To ensure the integrity of CAS 1352305-22-6 for downstream pharmaceutical synthesis, an orthogonal, self-validating analytical framework must be employed.

Self-Validating QC System: LC-MS & ^{1}H NMR

The combination of mass spectrometry and nuclear magnetic resonance provides absolute certainty of both molecular weight and regiochemistry.

1. Liquid Chromatography-Mass Spectrometry (LC-MS)

- Method: Electrospray Ionization in positive mode (ESI+).

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- Validation Metric: The free base molecular weight is 181.24 g/mol [2]. The mass spectrum must yield a dominant pseudomolecular ion peak at m/z = 182.1$[M+H]^+$. The absence of m/z = 200 (water adduct of unreduced azide) validates the completion of the Staudinger reduction.

2. ^{1}H NMR Spectroscopy (400 MHz, DMSO-d_6) NMR is critical to prove that the phenoxy group is located at C2 and the amine at C1, ruling out the 1-aryloxy-2-propanamine isomer.

- δ 8.20 ppm (br s, 3H): Ammonium protons ($-NH_3^+$), confirming salt formation.
- δ 6.95 – 6.85 ppm (m, 4H): Aromatic protons of the para-substituted ring (AB spin system).
- δ 4.55 ppm (m, 1H): The methine proton (-CH(OAr)-). Its significant downfield shift confirms the attachment of the electronegative oxygen at the secondary carbon.
- δ 3.70 ppm (s, 3H): Methoxy group protons ($-OCH_3$).
- δ 3.05 ppm (m, 2H): Methylene protons adjacent to the amine ($-CH_2-NH_3^+$).
- δ 1.25 ppm (d, J = 6.2 Hz, 3H): Methyl group ($-CH_3$), split into a doublet by the adjacent methine proton.

References

- Hughes, D. L. (1992). "The Mitsunobu Reaction". Organic Reactions.[Link]
- Wong, D. T., et al. (1982). "A new inhibitor of norepinephrine uptake devoid of affinity for receptors in rat brain". Journal of Pharmacology and Experimental Therapeutics.[Link]

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Sources

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- 2. He_search_Huateng Pharma | Pharmaceutical chemical reagents, PEG derivatives [en.huatengsci.com]
- 3. fluorochem.co.uk [fluorochem.co.uk]
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